

Essential Safety and Disposal Guidance for PKC 20-28, Myristoylated

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Compound of Interest

Compound Name: PKC 20-28, myristoylated

Cat. No.: B12380253

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This document provides crucial safety, handling, and disposal information for PKC 20-28, myristoylated, a cell-permeable peptide inhibitor of protein kinase C (PKC). The following procedures are designed to ensure the safety of laboratory personnel and proper management of chemical waste.

Chemical and Physical Properties

| Property | Value | Source |
|---------------------|--|--------|
| Molecular Formula | C ₆₀ H ₁₀₆ N ₁₈ O ₁₁ | [1] |
| Molecular Weight | 1255.60 g/mol | [1] |
| Form | Lyophilized solid | [1] |
| Solubility | Water (10 mg/mL), Tris-HCl, pH 7.5 (25 mg/mL), DMSO | |
| Storage Temperature | -20°C | [1] |
| Purity | ≥95% (HPLC) | [1] |

Immediate Safety and Handling Protocols

While a specific Safety Data Sheet (SDS) for PKC 20-28, myristoylated is not readily available, the following guidelines are based on information for similar chemical compounds and general

laboratory practice for handling peptides. Standard handling procedures for toxic substances should be followed.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** If working with the lyophilized powder outside of a fume hood, a dust mask or respirator may be necessary to avoid inhalation.

Handling Procedures:

- **Acclimatization:** Before opening, allow the vial of lyophilized peptide to warm to room temperature in a desiccator to prevent condensation.[\[2\]](#)
- **Weighing:** If possible, weigh the peptide in a chemical fume hood to minimize inhalation exposure.
- **Dissolving:** To prepare a stock solution, dissolve the peptide in sterile distilled water, sterile dilute acetic acid (0.1%), or an appropriate buffer like Tris-HCl. For peptides with low aqueous solubility, DMSO can be used.[\[2\]](#)
- **Storage of Solutions:** Peptide solutions are generally stable for up to one week at 4°C. For longer-term storage, it is recommended to make single-use aliquots and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles. Peptides containing certain amino acids (C, M, W, N, Q) are less stable in solution.

First Aid Measures:

- **In case of skin contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.
- **In case of eye contact:** Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.

- If inhaled: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- If swallowed: Do NOT induce vomiting. Call a physician immediately.

Proper Disposal Procedures

Proper disposal of PKC 20-28, myristoylated and its containers is essential to prevent environmental contamination and ensure compliance with local, state, and federal regulations.

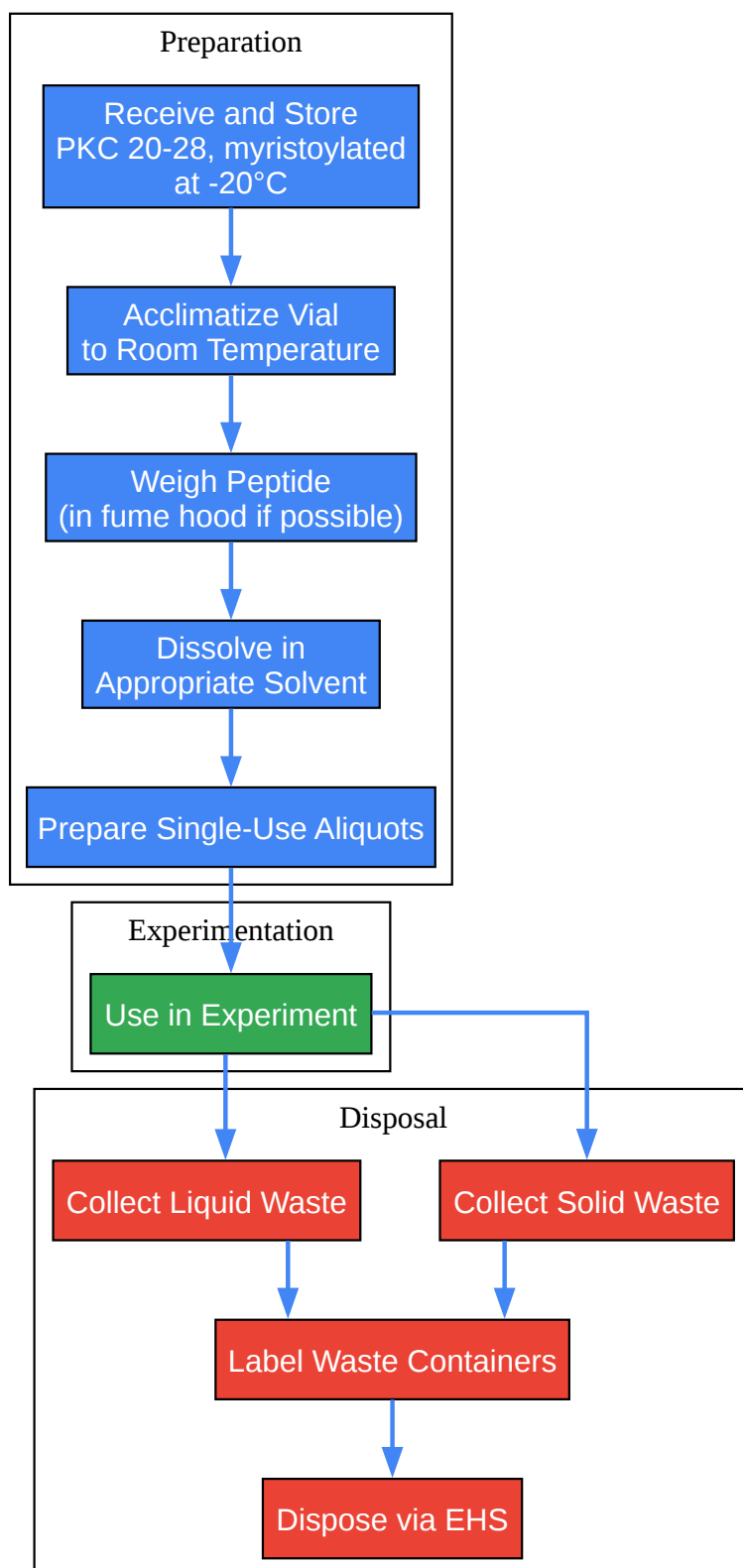
Disposal of Unused Product:

- Consult Regulations: Always consult your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.
- Chemical Waste: Unused PKC 20-28, myristoylated should be disposed of as chemical waste. Do not discard it down the drain or in the regular trash.
- Labeling: Ensure the waste container is clearly labeled with the chemical name and any associated hazards.

Disposal of Contaminated Materials:

- Solid Waste: Items such as gloves, pipette tips, and empty vials that are contaminated with the peptide should be placed in a designated chemical waste container.
- Liquid Waste: Solutions containing PKC 20-28, myristoylated should be collected in a labeled hazardous waste container.

Experimental Workflow for Handling and Disposal



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Caption: Workflow for safe handling and disposal of PKC 20-28, myristoylated.

This guide is intended to provide essential information. Always refer to your institution's specific safety protocols and exercise caution when handling any chemical substance.

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References

- 1. PKC 20-28, Cell-Permeable, Myristoylated Pseudosubstrate sequence from protein kinase C α and β (PKC α and PKC β). [sigmaaldrich.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
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